

Proper Disposal of 8-Bromocaffeine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caffeine, 8-bromo-

Cat. No.: B108574

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For immediate reference, 8-bromocaffeine should be treated as a hazardous chemical waste. It is harmful if swallowed and requires specific disposal procedures to ensure laboratory safety and environmental compliance.

This guide provides essential safety and logistical information for the proper handling and disposal of 8-bromocaffeine, a halogenated xanthine derivative. Adherence to these procedures is critical for minimizing risks to researchers and the environment.


Chemical and Physical Properties: A Comparative Overview

To understand the handling requirements of 8-bromocaffeine, it is useful to compare its properties to its well-known parent compound, caffeine.

Property	8-Bromocaffeine	Caffeine
Molecular Formula	$C_8H_9BrN_4O_2$	$C_8H_{10}N_4O_2$ [1] [2]
Molar Mass	273.09 g/mol	194.19 g/mol [1] [3]
Melting Point	206-210 °C	235-238 °C [1]
Appearance	White solid	White crystalline powder [1]

Hazard Identification and Safety Precautions

8-Bromocaffeine is classified under the Globally Harmonized System (GHS) with the following hazard identification:

- GHS Pictogram:
 -  alt text
(GHS07)
- Signal Word: Warning
- Hazard Statement: H302: Harmful if swallowed.
- Precautionary Statements:
 - P264: Wash hands thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P301+P317: IF SWALLOWED: Get medical help.
 - P330: Rinse mouth.
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Due to its classification, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling 8-bromocaffeine.

Step-by-Step Disposal Protocol for 8-Bromocaffeine

The following protocol outlines the necessary steps for the safe disposal of 8-bromocaffeine and its contaminated materials in a laboratory setting. This procedure is designed to be a general guideline; always consult and adhere to your institution's specific Environmental Health and Safety (EHS) policies.

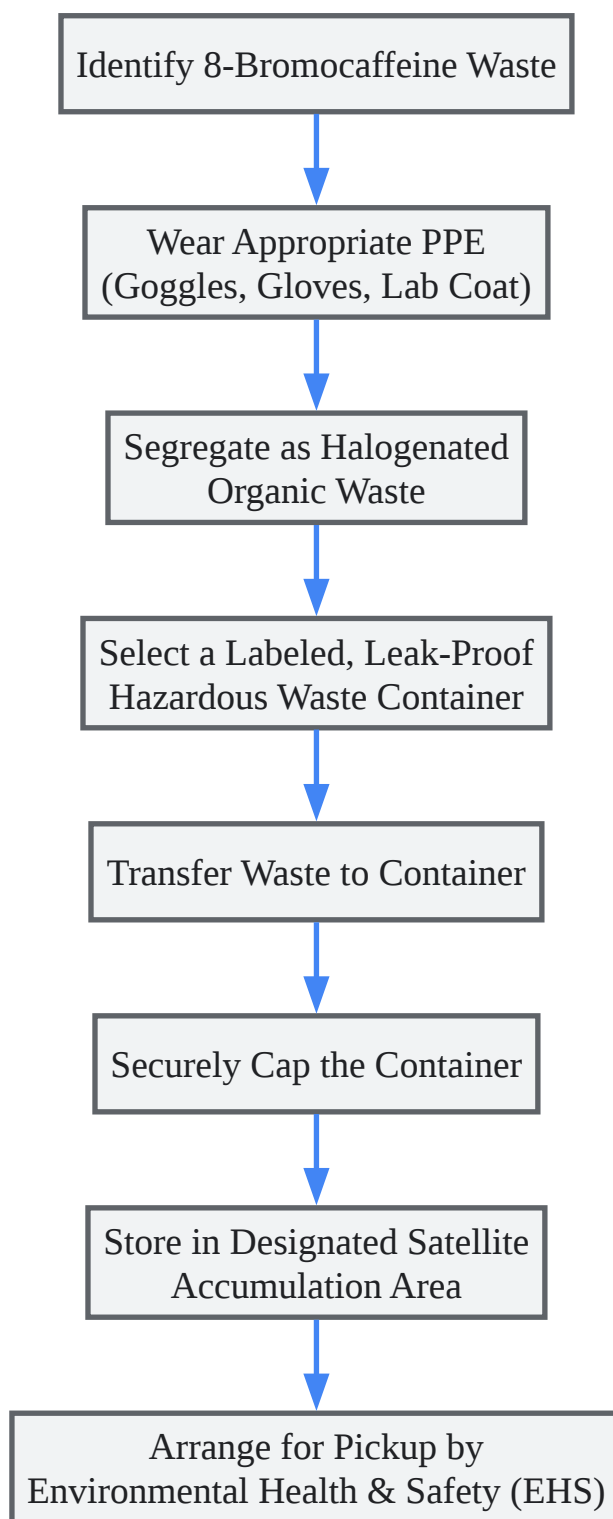
- Waste Segregation:

- Do not mix 8-bromocaffeine waste with non-hazardous trash or other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- It should be disposed of as halogenated organic waste.
- Containerization:
 - Use a designated, leak-proof, and chemically compatible container for collecting 8-bromocaffeine waste. The container must be in good condition and have a secure screw-top cap.
 - The container should be clearly labeled as "Hazardous Waste."
- Labeling:
 - The hazardous waste label must include:
 - The full chemical name: "8-Bromocaffeine"
 - The concentration and quantity of the waste.
 - The associated hazards (e.g., "Acute Toxicity," "Harmful if Swallowed").
 - The date the waste was first added to the container.
 - The name of the principal investigator or lab manager.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area, such as a fume hood or a secondary containment bin.
 - Ensure the storage area is away from incompatible materials.
- Disposal Request:
 - Once the container is full or the experiment is complete, arrange for disposal through your institution's EHS department.

- Follow their specific procedures for requesting a waste pickup. Do not dispose of 8-bromocaffeine down the drain or in regular trash.

Experimental Workflow for Disposal

The logical flow for the proper disposal of 8-bromocaffeine is visualized in the following diagram.

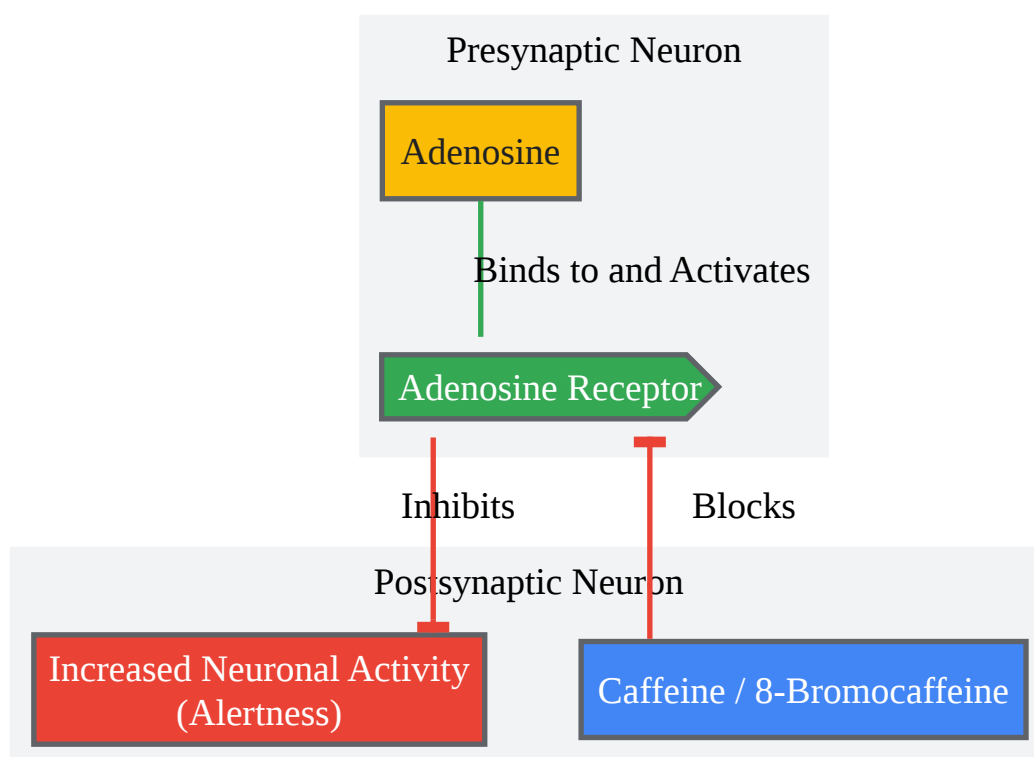


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Caption: Disposal workflow for 8-bromocaffeine.

Signaling Pathway Considerations

While the primary focus of this document is on safe disposal, it is noteworthy for researchers that 8-bromocaffeine and other xanthine derivatives are known to interact with various intracellular signaling pathways. Caffeine, for instance, is a well-known antagonist of adenosine receptors. The introduction of a bromine atom at the C8 position can alter the molecule's affinity and selectivity for different biological targets, a principle often exploited in drug development. A simplified representation of caffeine's primary mechanism of action is provided below.



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Caption: Simplified caffeine mechanism of action.

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References

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